

In-Depth Technical Guide: Di(naphthalen-2-yl)phosphine oxide

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Compound of Interest

Compound Name: *Di(naphthalen-2-yl)phosphine oxide*

Cat. No.: *B1589638*

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CAS Number: 78871-05-3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Di(naphthalen-2-yl)phosphine oxide**, a versatile organophosphorus compound. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications in catalysis and materials science, with a perspective on its relevance in drug discovery.

Core Chemical and Physical Properties

Di(naphthalen-2-yl)phosphine oxide is a white to off-white solid organophosphorus compound. Its structure, featuring two bulky naphthalene groups attached to a phosphine oxide core, imparts a unique combination of steric hindrance and electronic properties, making it a valuable ligand in catalysis.^[1]

Property	Value
CAS Number	78871-05-3
Molecular Formula	C ₂₀ H ₁₅ OP
Molecular Weight	302.31 g/mol [2][3]
Melting Point	90.4-92.0 °C
Boiling Point (Predicted)	513.9 ± 33.0 °C at 760 mmHg
Appearance	Off-white to light yellow solid[4]
Storage Conditions	Inert atmosphere (Nitrogen or Argon), 2-8°C[3] [4]

Spectroscopic Data

The structural integrity of **Di(naphthalen-2-yl)phosphine oxide** can be confirmed through various spectroscopic techniques. Representative data is summarized below.

Table 2.1: NMR Spectroscopy Data

Nucleus	Solvent	Representative Chemical Shift (δ)
¹ H NMR	CDCl ₃	Aromatic region
¹³ C NMR	CDCl ₃	Signals corresponding to the naphthalene carbon skeleton. Carbon atoms directly bonded to phosphorus will show coupling.
³¹ P NMR	CDCl ₃	~30.00 ppm (characteristic for phosphine oxides)[5]

Table 2.2: Infrared (IR) Spectroscopy and Mass Spectrometry (MS) Data

Technique	Key Features
IR Spectroscopy	A strong absorption band in the region of 1100-1200 cm^{-1} corresponding to the P=O stretching vibration. [6]
Mass Spectrometry	High-resolution mass spectrometry can confirm the molecular formula through an accurate mass measurement of the molecular ion peak $[\text{M}]^+$ or the protonated molecular ion $[\text{M}+\text{H}]^+$. [6]

Experimental Protocols

Synthesis of Di(naphthalen-2-yl)phosphine oxide

The following protocol is a common method for the synthesis of **Di(naphthalen-2-yl)phosphine oxide**, employing a Grignard reaction.

Materials:

- Magnesium turnings
- Iodine (catalytic amount)
- 1,2-Dibromoethane (small amount)
- 2-Bromonaphthalene
- Diethyl phosphite
- Tetrahydrofuran (THF), anhydrous
- Toluene
- 6 M Hydrochloric acid
- 5% aqueous Sodium Bicarbonate solution
- 5% aqueous Sodium Chloride solution

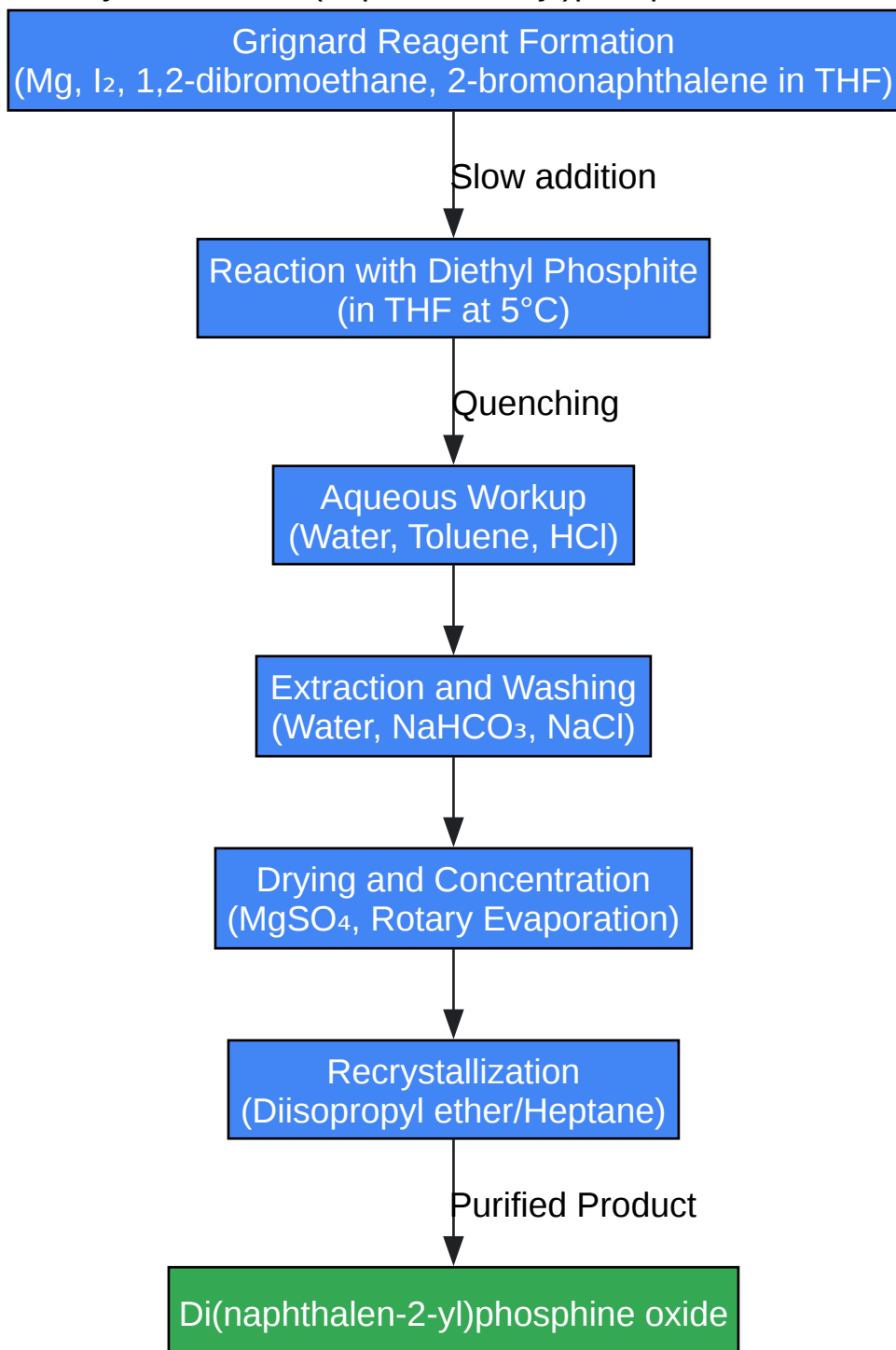
- Anhydrous Magnesium Sulfate
- Diisopropyl ether
- Heptane

Procedure:

- Under an argon atmosphere, a mixture of magnesium, a catalytic amount of iodine, and a small amount of 1,2-dibromoethane in anhydrous THF is stirred at room temperature for 1 hour to activate the magnesium.
- The mixture is warmed to 35°C, and a solution of 2-bromonaphthalene in THF is added slowly. The reaction is then stirred at 40°C for 30 minutes to form the Grignard reagent.
- The reaction is cooled to 5°C, and a solution of diethyl phosphite in THF is added dropwise, maintaining the temperature at 5°C. The mixture is stirred for an additional 3 hours at this temperature.
- Upon completion of the reaction, water is added at 3°C, followed by toluene and 6 M hydrochloric acid. The mixture is then stirred at room temperature for 30 minutes.
- The organic phase is separated and washed sequentially with water, 5% aqueous sodium bicarbonate solution, and 5% aqueous sodium chloride solution.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The resulting residue is recrystallized from a diisopropyl ether-heptane mixed solvent to yield white crystals of **Di(naphthalen-2-yl)phosphine oxide**.^[4]

Diagram 1: Synthesis Workflow

Synthesis of Di(naphthalen-2-yl)phosphine oxide



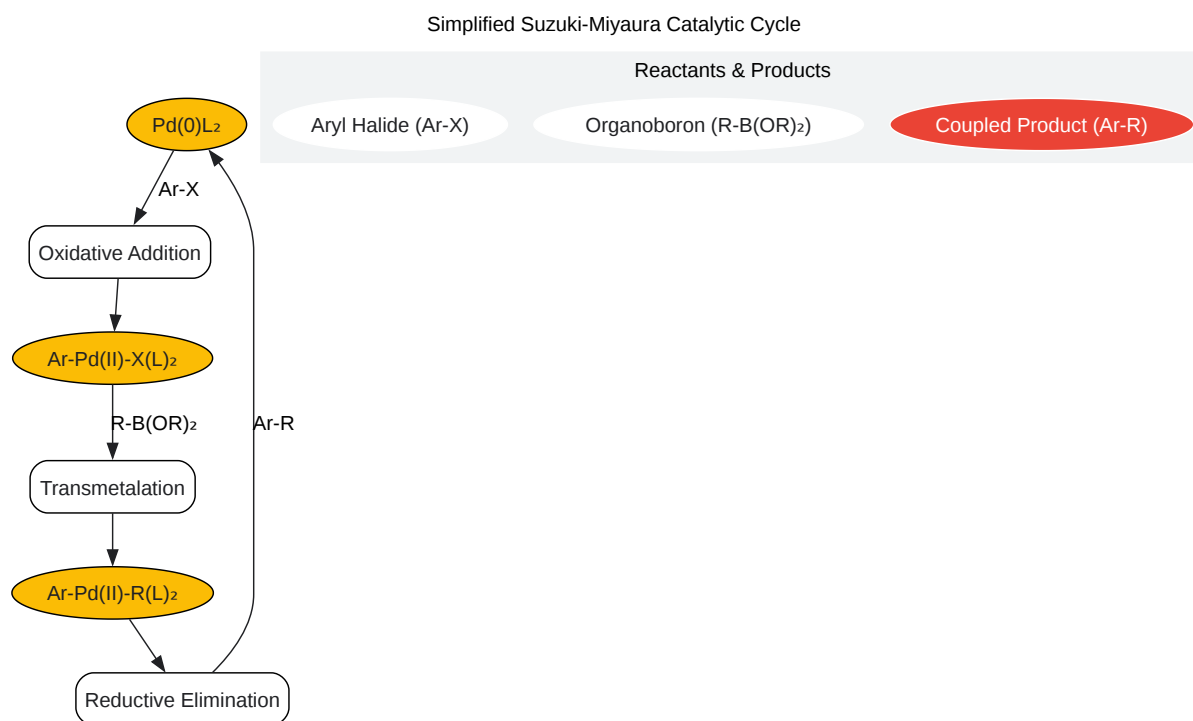
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Caption: A flowchart illustrating the key stages in the synthesis of **Di(naphthalen-2-yl)phosphine oxide**.

Applications in Catalysis

Di(naphthalen-2-yl)phosphine oxide is a highly effective ligand in transition metal-catalyzed reactions, largely owing to its unique steric and electronic properties.^[1] A prime example of its application is in the Suzuki-Miyaura coupling reaction, a cornerstone of modern organic synthesis for the formation of carbon-carbon bonds. The bulky naphthyl groups can enhance catalytic turnover and influence selectivity.^[1]

Diagram 2: Suzuki-Miyaura Catalytic Cycle



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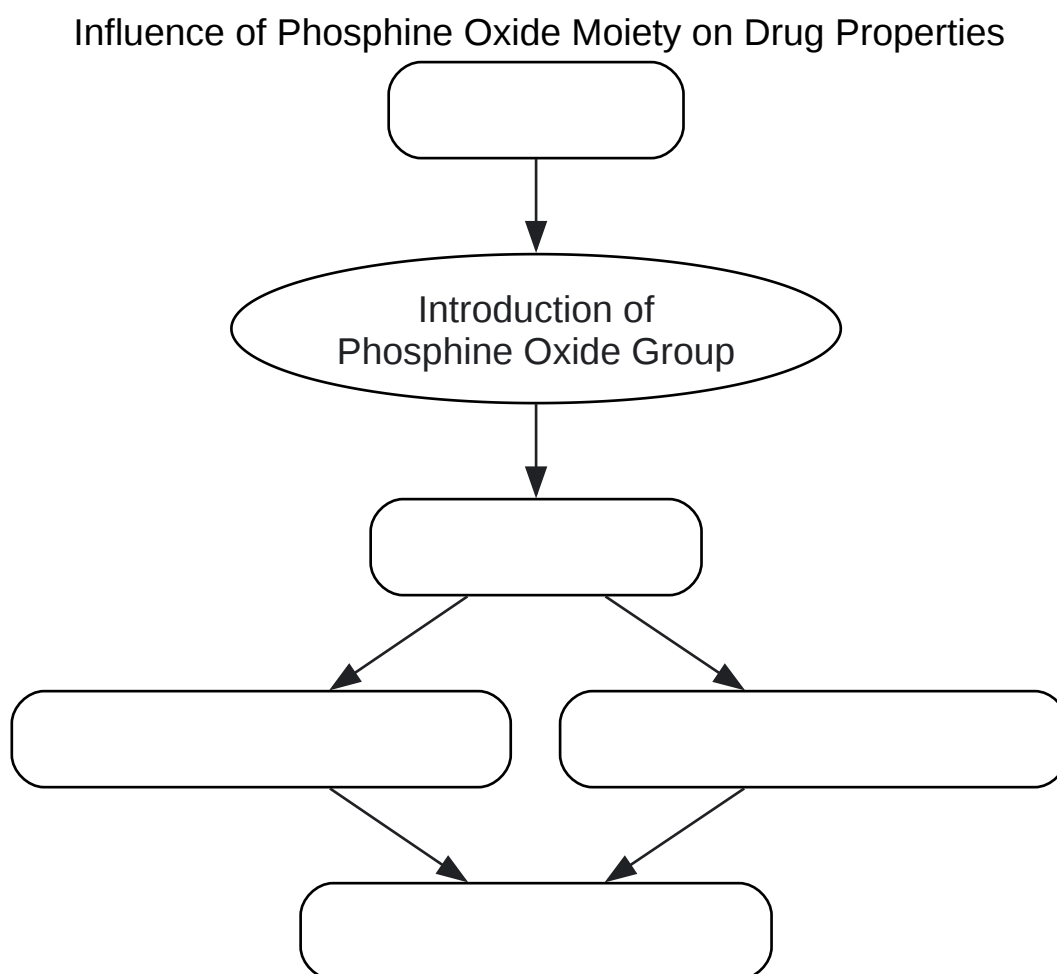
Caption: A representative catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Potential in Materials Science and Drug Discovery

The inherent stability and electronic characteristics of **Di(naphthalen-2-yl)phosphine oxide** make it a promising candidate for applications in materials science, particularly in the development of high-performance polymers and components for organic electronic devices.^[1]

In the realm of drug discovery, while specific biological activities of **Di(naphthalen-2-yl)phosphine oxide** are not extensively documented, the phosphine oxide functional group is gaining traction. Phosphine oxides are recognized for their ability to act as strong hydrogen bond acceptors. Incorporating this moiety into a drug candidate can increase its polarity, which may in turn improve aqueous solubility and metabolic stability.[7] This is a critical consideration in optimizing the pharmacokinetic profile of a potential therapeutic agent.

Diagram 3: Role of Phosphine Oxides in Drug Properties



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Caption: Logical flow demonstrating the potential benefits of incorporating a phosphine oxide group in drug design.

Safety Information

Di(naphthalen-2-yl)phosphine oxide should be handled with care in a laboratory setting. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. It is advisable to work in a well-ventilated area or a fume hood. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

This technical guide is intended for informational purposes for research and development professionals. All experimental work should be conducted in a suitably equipped laboratory and by trained personnel.

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